Aspeverin: A Technical Overview of its Molecular Characteristics

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Compound of Interest

Compound Name: *Aspeverin*

Cat. No.: *B10833837*

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular formula, weight, and related physicochemical properties of **Aspeverin**, a novel prenylated indole alkaloid. The document includes a summary of its discovery, key experimental methodologies for its isolation and synthesis, and a visualization of relevant biochemical and experimental workflows.

Core Molecular Data

Aspeverin is a structurally complex natural product isolated from an algicolous strain of the fungus Aspergillus versicolor.[1][2] Its unique carbamate- and cyano-containing structure has garnered interest in the scientific community.[1][2] The fundamental molecular and physical properties of **Aspeverin** are summarized in the table below.

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Property	Value	Source
Molecular Formula	$C_{22}H_{24}N_4O_2$	PubChem CID: 71712961[3]
Molecular Weight	376.5 g/mol	Computed by PubChem[3]
Monoisotopic Mass	376.18992602 Da	Computed by PubChem[3]
IUPAC Name	(1R,11S,13S,18R,19R)-10,10-dimethyl-21-oxo-22-oxa-8,17,20-triazahexacyclo[17.3.1.$0^{1,9}$.$0^{2,7}$.$0^{11,19}$.$0^{13,17}$]tricosa-2,4,6,8-tetraene-18-carbonitrile	PubChem CID: 71712961[3]
Physical Appearance	Colorless gum	[1]

Experimental Protocols

The isolation and characterization, as well as the total synthesis of **Aspeverin**, involve a series of sophisticated experimental procedures. The following sections outline the methodologies employed in the key studies. For complete, detailed protocols, readers are directed to the supporting information of the cited publications.

Aspeverin was first isolated from the culture of an Aspergillus versicolor strain (dl-29), which was itself isolated from the marine green alga Codium fragile.[1][4]

Fermentation and Extraction:

- The fungal strain was subjected to static fermentation in 15 L of culture medium for 30 days.[1][4]
- The entire culture was then extracted with ethyl acetate (EtOAc) to yield a crude extract containing a mixture of secondary metabolites.[1][4]

Chromatographic Separation:

- The crude extract was fractionated using repeated column chromatography on silica gel.

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- Further purification was achieved using Sephadex LH-20 column chromatography.
- The final purification step involved preparative Thin Layer Chromatography (TLC) to yield pure **Aspeverin**.[1][4]

Structure Elucidation: The absolute configuration and structure of **Aspeverin** were determined using a combination of spectroscopic and computational methods:[1][2]

- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HRESIMS) was used to determine the molecular formula.[1]
- NMR Spectroscopy: 1D (^{1}H, ^{13}C) and 2D (COSY, HMBC) Nuclear Magnetic Resonance experiments were conducted to establish the planar structure and connectivity of the molecule.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Electronic Circular Dichroism (ECD): The experimental ECD spectrum was compared with quantum chemical calculations (Time-Dependent Density Functional Theory) to determine the absolute stereochemistry of the molecule.[1]

The first total synthesis of **Aspeverin** was accomplished in 20 steps, confirming its structure and providing a route for the preparation of analogues for further study.[5]

Key Synthetic Steps:[5][6][7]

- Diels-Alder Reaction: A highly diastereoselective Diels-Alder reaction was employed to construct the core CDE ring system of the molecule.
- Curtius Rearrangement: This reaction was utilized for the strategic installation of a key nitrogen-containing functional group.
- gem-Dimethyl Group Installation: An unconventional method involving a trimethylaluminum (Me_3Al)-mediated ring opening was used to install the geminal dimethyl group.
- Oxidative Cyclization: A novel iodine(III)-initiated oxidative cyclization of a carbamate onto the indole ring was the key step to form the distinctive bicyclic urethane linkage.

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- Final Steps: The synthesis was completed by a partial reduction with DIBAL-H, introduction of the cyano group, and a final demethylation step to yield **Aspeverin**.[5][6]

Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for the isolation of **Aspeverin** and the putative biosynthetic pathway for its class of compounds.

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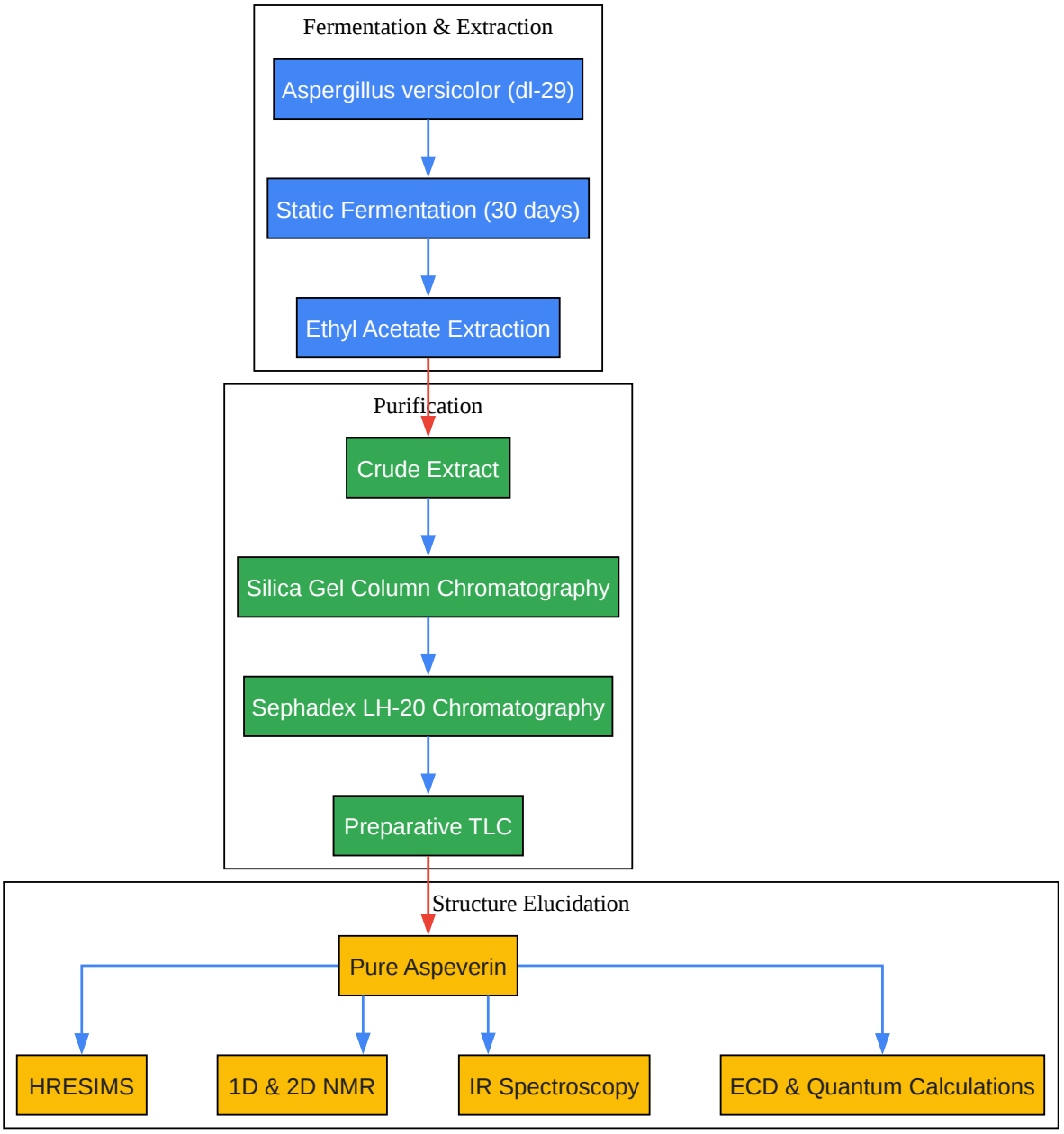

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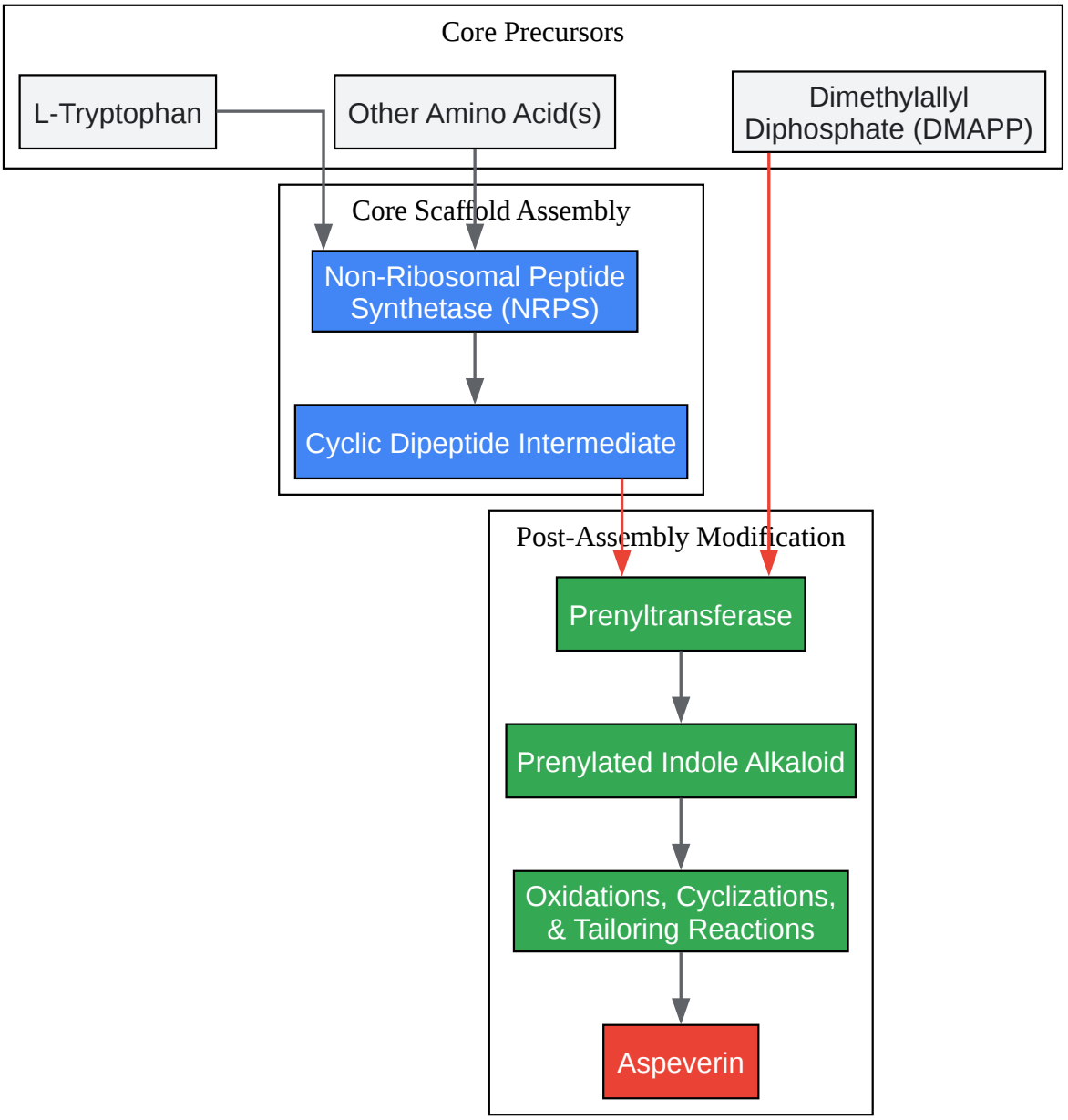

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